

Introduction: A Proactive Approach to the Safety of Novel Anilines

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Compound of Interest

Compound Name: 4-(Azepan-1-ylmethyl)aniline

CAS No.: 251552-19-9

Cat. No.: B1269443

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In the landscape of pharmaceutical research and development, novel chemical entities are synthesized daily. While a comprehensive Safety Data Sheet (SDS) is standard for commercial chemicals, researchers often work with novel compounds for which such documentation does not yet exist. This guide addresses the material safety of **4-(Azepan-1-ylmethyl)aniline** (CAS No. 251552-19-9), a compound for which a specific, official SDS is not readily available.

As a Senior Application Scientist, my directive is not merely to present data but to provide a framework for risk assessment based on scientific principles. The information herein is synthesized from established data on the parent molecule, aniline, and its substituted derivatives. This approach allows us to anticipate potential hazards and establish robust safety protocols, ensuring both regulatory compliance and, more importantly, the well-being of laboratory personnel. The causality behind each recommendation is explained to empower researchers with the knowledge to handle this and structurally similar molecules with the utmost care.

Section 1: Chemical Identification and Physical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe handling.

Table 1.1: Chemical Identifiers for **4-(Azepan-1-ylmethyl)aniline**

Identifier	Value	Source
Chemical Name	4-(Azepan-1-ylmethyl)aniline	-
CAS Number	251552-19-9	[1]
Molecular Formula	C13H20N2	[1]
Molecular Weight	204.31 g/mol	[1]
MDL Number	MFCD04113962	[1]

Table 1.2: Known and Inferred Physical Properties

Property	Value/Description	Rationale/Source
Appearance	Oily liquid, may be a white to off-white solid. Colorless, but darkens on exposure to air and light.	Inferred from general properties of aniline and its derivatives.[2]
Odor	Characteristic amine-like odor.	Inferred from aniline.[2]
Solubility	Likely has low solubility in water but is soluble in organic solvents (e.g., ethanol, DMF).	Based on properties of similar aromatic amines.[3]
Storage	Keep in a dark place, sealed in dry conditions, at 2-8°C.	[1]

Section 2: Hazard Identification and GHS Classification (Anticipated)

Lacking a specific SDS, we must infer the Globally Harmonized System (GHS) classification from structurally related and more extensively studied aniline derivatives. Aniline itself is highly toxic and serves as our primary model.[4][5] The presence of the azepane and aniline moieties suggests significant biological activity and necessitates a high degree of caution.

Anticipated GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3) - H301: Toxic if swallowed.[6]
- Acute Toxicity, Dermal (Category 3) - H311: Toxic in contact with skin.[6]
- Acute Toxicity, Inhalation (Category 3) - H331: Toxic if inhaled.[6]
- Serious Eye Damage/Irritation (Category 2A) - H319: Causes serious eye irritation.
- Specific Target Organ Toxicity, Repeated Exposure (Category 2) - H373: May cause damage to organs (spleen, blood) through prolonged or repeated exposure.[2][6]
- Aquatic Toxicity, Acute & Chronic (Category 1) - H410: Very toxic to aquatic life with long lasting effects.[6]

Signal Word: Danger[5][6]

Hazard Pictograms:

Precautionary Statements (Selected):

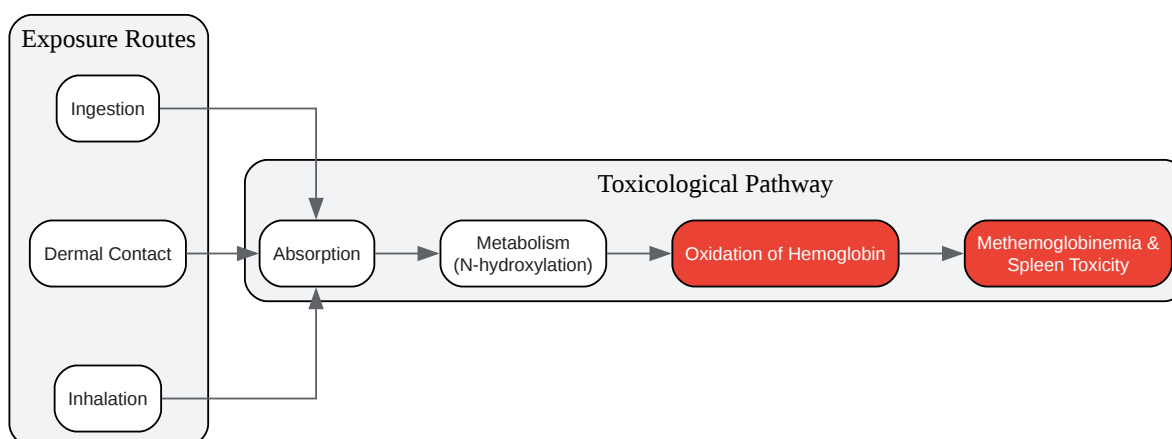
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[6]
- P302 + P352: IF ON SKIN: Wash with plenty of water.

- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: Toxicological Profile and Exposure Pathways

The primary toxicological concern with aniline and its derivatives is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.[2] Exposure can occur via inhalation of aerosols, dermal absorption, and ingestion.[2][7]

- Mechanism of Toxicity: Aniline is metabolized in the body, with N-hydroxylation being a key step, forming phenylhydroxylamine.[7] This metabolite is a potent oxidizing agent that triggers the formation of methemoglobin in red blood cells, leading to cyanosis (a bluish discoloration of the skin) and, in severe cases, hypoxia.
- Target Organs: The primary target organs are the blood and spleen.[2] Chronic exposure can lead to spleen toxicity.[2]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies aniline as Group 2A, "probably carcinogenic to humans," based on sufficient evidence in animals and strong mechanistic evidence.[7] Given this, **4-(Azepan-1-ylmethyl)aniline** should be handled as a suspected carcinogen.



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Caption: Toxicological pathway of aniline derivatives.

Section 4: Safe Handling and Engineering Controls

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential.

Engineering Controls

- Primary Containment: All work involving **4-(Azepan-1-ylmethyl)aniline** must be conducted within a certified chemical fume hood to prevent inhalation of vapors or aerosols.[4]
- Ventilation: The laboratory must have adequate general ventilation.
- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[4]

Personal Protective Equipment (PPE)

The selection of PPE is critical due to the high dermal toxicity of anilines.

- Hand Protection: Standard nitrile gloves are NOT recommended for prolonged contact with aniline.[8] Use butyl, neoprene, or Viton gloves.[8] Always inspect gloves before use and use proper removal technique to avoid skin contact.[6]
- Eye Protection: Wear chemical splash goggles or safety glasses with side shields.[6][9]
- Skin and Body Protection: A full-length lab coat, long pants, and closed-toe shoes are mandatory.[4] For tasks with a higher risk of splashing, consider a chemical-resistant apron.
- Respiratory Protection: Not typically required if work is performed within a fume hood. If a respirator is necessary for a specific procedure (e.g., large-scale cleanup), personnel must be medically cleared, fit-tested, and enrolled in a respiratory protection program.[8]

Section 5: Emergency Procedures

Rapid and correct response to an exposure or spill is critical to minimizing harm.

First-Aid Measures

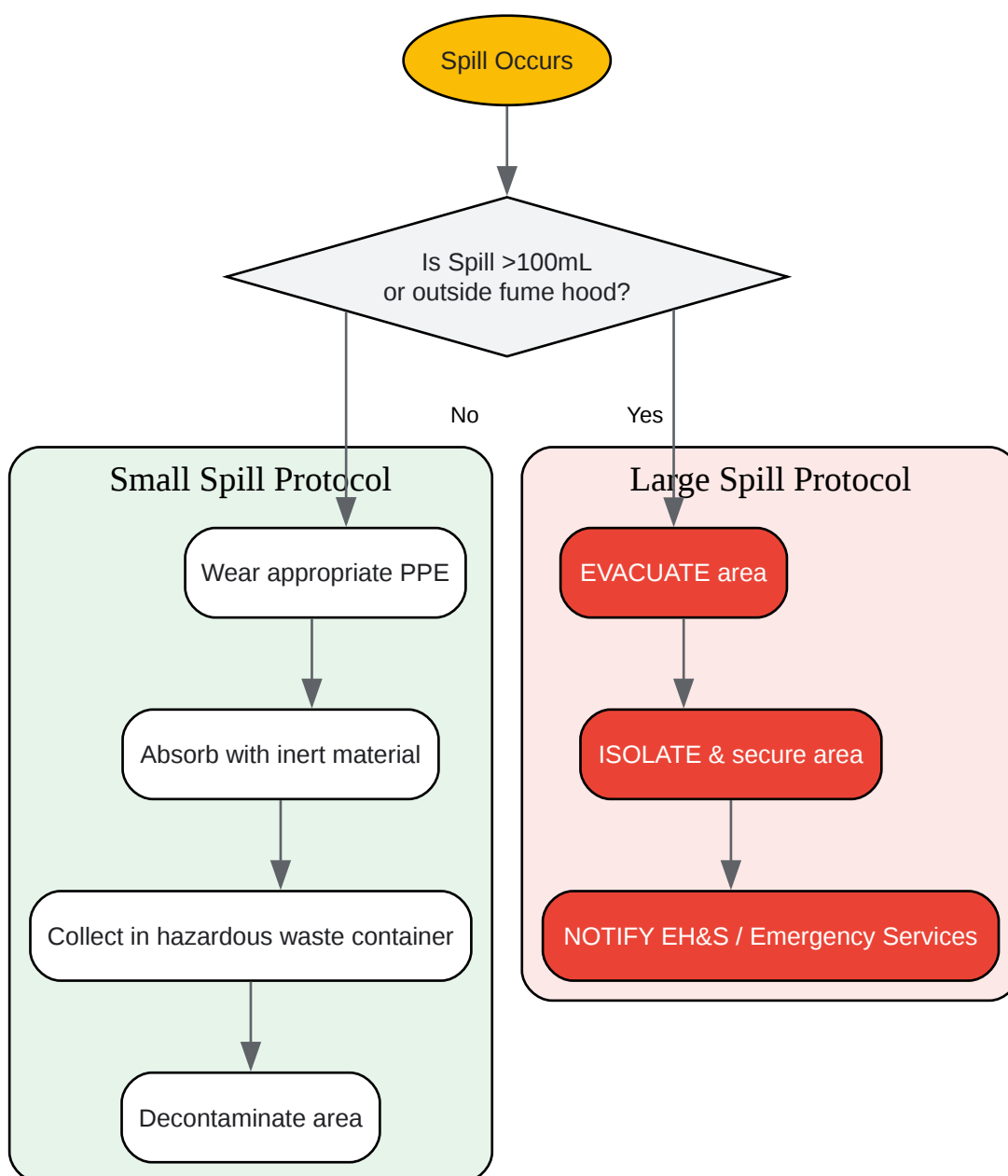
First responders must protect themselves from exposure before assisting others.

- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if the substance was ingested or inhaled) and seek immediate medical attention.[10]
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. Call a physician immediately.[4]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[4]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[4][10]

Accidental Release Measures (Spills)

- **Small Spill (<100 mL, inside a fume hood):**
 - Ensure appropriate PPE is worn (double gloves, goggles, lab coat).
 - Absorb the spill with an inert, dry material like vermiculite, sand, or commercial sorbent pads.[8]
 - Collect the contaminated material using non-sparking tools and place it in a labeled, sealable container for hazardous waste disposal.[10]
 - Clean the spill area with a suitable solvent, followed by soap and water.
- **Large Spill (>100 mL or any spill outside a fume hood):**
 - **Evacuate:** Immediately evacuate all personnel from the affected area.[8]
 - **Isolate:** Secure the area and prevent entry.

- Ventilate: If safe to do so, increase ventilation to the area.
- Notify: Alert your institution's Environmental Health & Safety (EH&S) department and/or emergency services. Do not attempt to clean up a large spill unless you are part of a trained emergency response team.[8]



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Caption: Emergency response workflow for a chemical spill.

Section 6: Fire-Fighting and Disposal

- **Fire-Fighting Measures:** While aniline itself is a combustible liquid, it has a relatively high flash point (70°C). Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[6] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
- **Waste Disposal:** All waste containing **4-(Azepan-1-ylmethyl)aniline**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.[8] Collect in clearly labeled, compatible, and sealed containers. Do not dispose of down the drain.[8] Follow all local, state, and federal regulations for chemical waste disposal.

Section 7: Conclusion

The safe handling of novel compounds like **4-(Azepan-1-ylmethyl)aniline** is a cornerstone of responsible research. By understanding its relationship to the well-characterized hazards of aniline, we can implement a robust safety protocol. This guide provides the necessary framework, but it is incumbent upon the researcher to apply these principles diligently. Always perform a risk assessment before beginning any new procedure, ensure all personnel are trained on the potential hazards, and never deviate from established safety protocols.

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